

Physical properties and appearance of (5-Bromo-3-methylpyridin-2-YL)methanol

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Compound of Interest

Compound Name: (5-Bromo-3-methylpyridin-2-YL)methanol

Cat. No.: B1341950

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Technical Guide: (5-Bromo-3-methylpyridin-2-YL)methanol

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a summary of the available physical and chemical property data for the compound **(5-Bromo-3-methylpyridin-2-YL)methanol**. Intended for professionals in research and development, this document compiles essential information to facilitate its use as a chemical intermediate and building block in synthetic chemistry and drug discovery. Due to the limited availability of comprehensive experimental data in publicly accessible literature, this guide primarily presents information obtained from chemical supplier databases. Further experimental validation of the properties outlined herein is recommended.

Chemical Identity and Physical Properties

(5-Bromo-3-methylpyridin-2-YL)methanol is a substituted pyridine derivative. Its core structure consists of a pyridine ring with a bromo, a methyl, and a hydroxymethyl group at positions 5, 3, and 2, respectively. This combination of functional groups makes it a valuable intermediate for introducing the 5-bromo-3-methylpyridin-2-yl moiety in the synthesis of more complex molecules.

Table 1: Physical and Chemical Properties of **(5-Bromo-3-methylpyridin-2-yl)methanol**

Property	Value	Source(s)
CAS Number	245765-71-3	[1][2]
Molecular Formula	C ₇ H ₈ BrNO	[3][4]
Molecular Weight	202.05 g/mol	[2]
Appearance	Light yellow solid or yellow to pale yellow oil	[5]
Purity	Typically ≥98%	[2]
Melting Point	Data not available	N/A
Boiling Point	Data not available	N/A
Solubility	Data not available	N/A

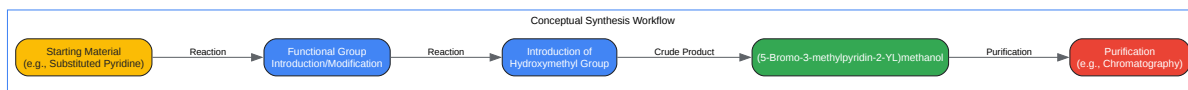
Note: There is conflicting information regarding the physical state of this compound. Some sources describe it as a solid, while others list it as an oil. This discrepancy may be due to the presence of impurities or different polymorphic forms.

Spectroscopic Data

While several chemical suppliers indicate the availability of spectroscopic data such as NMR, HPLC, and LC-MS for **(5-Bromo-3-methylpyridin-2-yl)methanol**, the actual spectra and detailed interpretation are not publicly available.[1] Researchers are advised to acquire these analytical data upon purchase or perform their own characterization to confirm the identity and purity of the material.

Experimental Protocols

A detailed, peer-reviewed synthesis protocol specifically for **(5-Bromo-3-methylpyridin-2-yl)methanol** could not be identified in the public domain. However, the synthesis of structurally related pyridine derivatives often involves multi-step sequences. A plausible synthetic approach could involve the following conceptual workflow:



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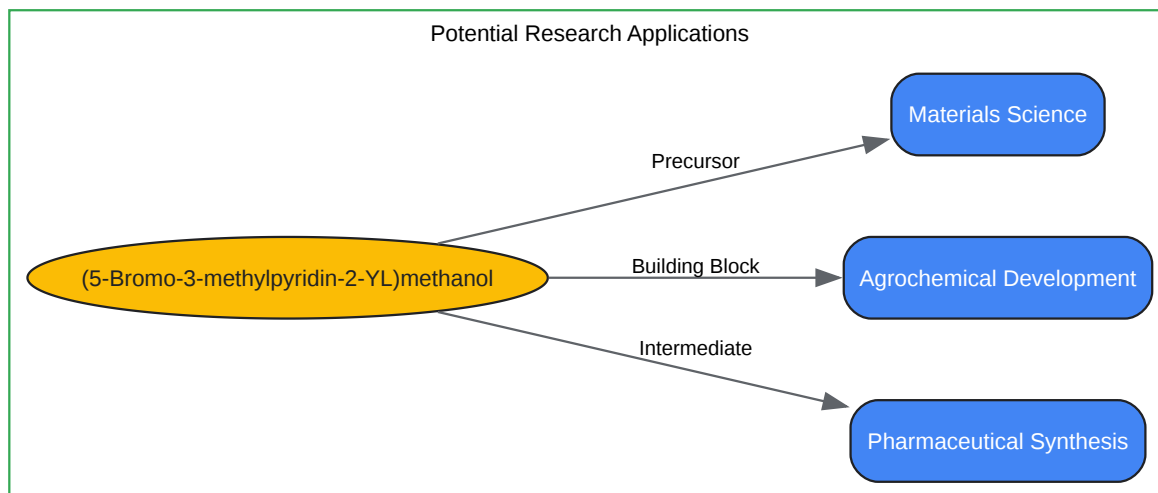
Caption: A generalized workflow for the synthesis of **(5-Bromo-3-methylpyridin-2-YL)methanol**.

This conceptual pathway highlights the general steps that would likely be involved in the synthesis. Researchers would need to develop a specific reaction scheme, select appropriate reagents and conditions, and optimize the process. The synthesis of related compounds, such as N-[5-bromo-2-methylpyridine-3-yl]acetamide, has been reported and may offer insights into suitable reaction conditions for modifications of the pyridine ring.[6]

Applications in Research and Drug Development

Substituted pyridines are a cornerstone in medicinal chemistry and materials science. The presence of a bromine atom in **(5-Bromo-3-methylpyridin-2-YL)methanol** makes it an ideal substrate for cross-coupling reactions, such as Suzuki, Stille, and Buchwald-Hartwig aminations. These reactions are fundamental in the construction of carbon-carbon and carbon-heteroatom bonds, enabling the synthesis of diverse molecular scaffolds.

The hydroxymethyl group provides a handle for further functionalization, such as oxidation to an aldehyde or carboxylic acid, or conversion to an ether or ester. The methyl group can influence the steric and electronic properties of the molecule.



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Caption: Potential applications of **(5-Bromo-3-methylpyridin-2-YL)methanol** in various research fields.

Handling and Storage

Based on information for structurally similar compounds, **(5-Bromo-3-methylpyridin-2-YL)methanol** should be handled with care in a well-ventilated area, using appropriate personal protective equipment (PPE), including gloves and safety glasses. It is recommended to store the compound in a tightly sealed container in a cool, dry place.

Conclusion

(5-Bromo-3-methylpyridin-2-YL)methanol is a chemical intermediate with significant potential for application in synthetic chemistry. While a comprehensive dataset of its physical and chemical properties is not readily available in the public domain, this guide provides a summary of the existing information. It is imperative for researchers to conduct their own analytical characterization to verify the properties of this compound before its use in experimental work. The development and publication of detailed experimental protocols and comprehensive characterization data would be a valuable contribution to the scientific community.

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- To cite this document: BenchChem. [Physical properties and appearance of (5-Bromo-3-methylpyridin-2-YL)methanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1341950#physical-properties-and-appearance-of-5-bromo-3-methylpyridin-2-yl-methanol]

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